

Ortaxel Pharmacokinetic & Development Profile

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ortaxel

CAS No.: 186348-23-2

Cat. No.: S548182

[Get Quote](#)

The following table summarizes the key available data on **ortaxel**. Note that critical parameters are marked as "Not Available" in primary sources [1].

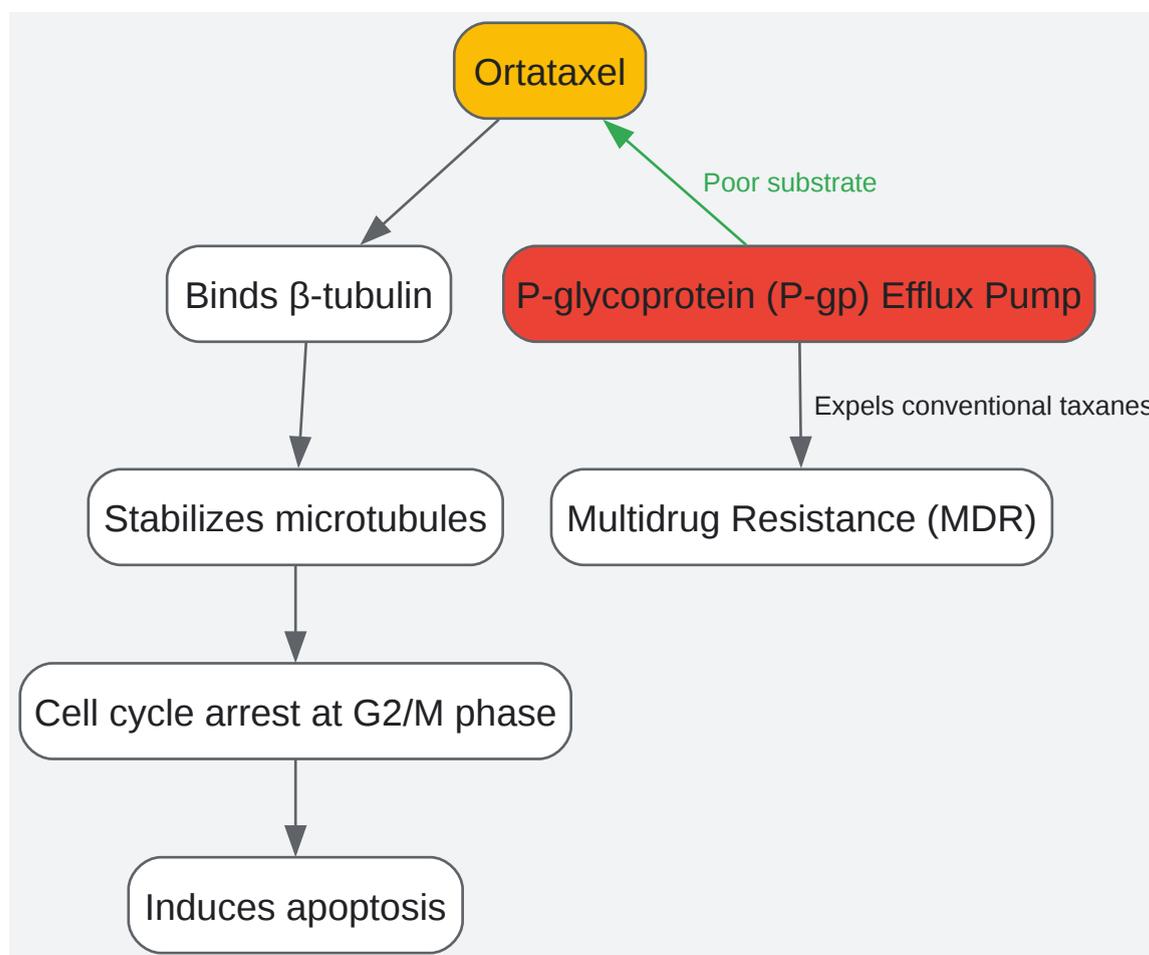
Parameter	Available Data / Status
Half-life	Not Available [1]
Volume of Distribution	Not Available [1]
Clearance	Not Available [1]
Protein Binding	Not Available [1]
Route of Elimination	Not Available [1]
Development Phase	Phase II clinical trials completed [2] [3]
Formulations Studied	Intravenous and oral [2]
Key Preclinical Finding	Effective in paclitaxel-resistant human tumor xenograft models [2]

Ortaxel's Mechanism and Resistance Profile

Ortaxel is a novel taxane analog designed to overcome key resistance mechanisms that limit older taxanes like paclitaxel and docetaxel.

- **Mechanism of Action:** **Ortaxel** binds to **β -tubulin**, stabilizing microtubules and blocking their dynamic disassembly. This arrests the cell cycle at the **G2/M phase**, leading to apoptosis in rapidly dividing cancer cells [3] [4].
- **Overcoming Multidrug Resistance:** A major advantage of **ortaxel** and other new-generation taxanes is their ability to evade **P-glycoprotein (P-gp/ABCB1)** efflux pumps. These pumps are overexpressed in many resistant cancer cells and expel chemotherapeutics, reducing intracellular concentration. **Ortaxel's** structural modifications make it a poor substrate for these pumps [3] [4].

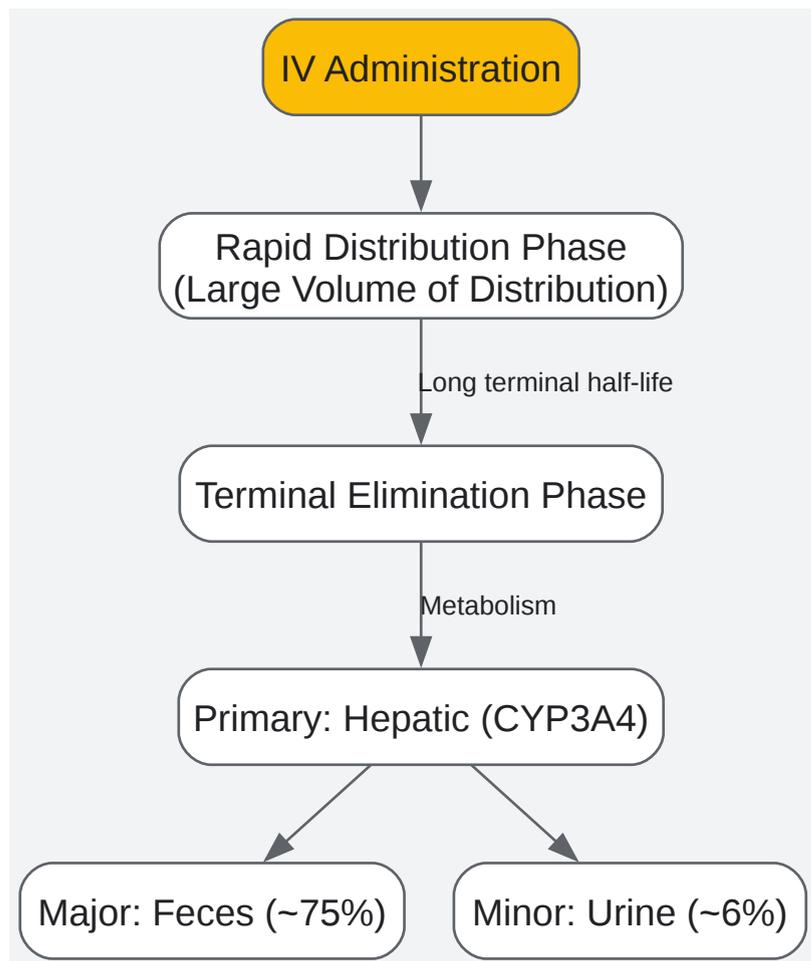
The diagram below illustrates this core mechanism and key resistance advantage.



[Click to download full resolution via product page](#)

Insights from Related Taxane Pharmacokinetics

While **ortataxel** data is limited, established profiles of other taxanes provide a useful reference. Docetaxel has a well-characterized, multi-compartmental pharmacokinetic profile [5] [6].



[Click to download full resolution via product page](#)

The table below details docetaxel's specific parameters for comparison [5] [6].

Parameter	Docetaxel Data
Terminal Half-life	12 hours (initial estimate); ~116 hours (later data, extensive tissue distribution)
Volume of Distribution (Vd)	113 L (large, indicating extensive tissue binding)
Clearance	21 L/h/m ²

Parameter	Docetaxel Data
Protein Binding	~94% (primarily to α 1-acid glycoprotein)
Primary Metabolism	Hepatic, via CYP3A4 isoenzyme
Primary Excretion	Fecal (approx. 75%); Renal (approx. 6%)

Research Implications and Future Directions

The lack of public **ortataxel** pharmacokinetic data presents both a challenge and an opportunity.

- **Critical Data Gap:** The absence of half-life, clearance, and Vd data makes it difficult to predict dosing regimens, drug exposure, and accumulation, which are crucial for clinical trial design [1].
- **Metabolic Stability Research:** Recent studies focus on improving metabolic stability. A derivative, **3'-Difluorovinyl-ortataxel (DFV-OTX)**, was designed to block metabolic hydroxylation by CYP3A4, potentially improving half-life and exposure [3].
- **Oral Bioavailability:** **Ortataxel** was one of the first taxanes demonstrating oral bioavailability, a significant advantage. This property is closely tied to its ability to evade P-gp efflux in the gastrointestinal tract [2] [3].

Ortataxel shows promise as a taxane designed to overcome multidrug resistance. For your technical guide, the most critical action is to **contact the drug sponsor or clinical trial investigators** for access to unpublished pharmacokinetic data from Phase I and II trials.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Ortataxel [go.drugbank.com]
2. Novel oral taxane therapies: recent Phase I results - PMC [pmc.ncbi.nlm.nih.gov]
3. A novel taxane, difluorovinyl-ortataxel, effectively ... [sciencedirect.com]

4. Resistance to anti-tubulin agents: From vinca alkaloids ... [pmc.ncbi.nlm.nih.gov]
5. Docetaxel - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
6. Pharmacokinetics and metabolism of Taxotere (docetaxel) [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ortaxel Pharmacokinetic & Development Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548182#ortaxel-half-life>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com